3-(3-Methylphenyl)propan-1-ol physical properties

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Compound of Interest	
Compound Name:	3-(3-Methylphenyl)propan-1-ol
Cat. No.:	B049522

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An In-depth Technical Guide to the Physical Properties of **3-(3-Methylphenyl)propan-1-ol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(3-Methylphenyl)propan-1-ol, also known as 3-(m-tolyl)propan-1-ol, is an aromatic alcohol with significance in the fields of organic synthesis, fragrance chemistry, and as a potential building block in pharmaceutical drug development. Its molecular structure, consisting of a propanol chain attached to a toluene ring at the meta position, imparts a unique combination of properties that are of interest to researchers. This guide provides a comprehensive overview of the core physical properties of **3-(3-Methylphenyl)propan-1-ol**, complete with detailed experimental protocols for their determination and contextual insights into the rationale behind these methodologies.

Molecular Structure and Key Identifiers

- IUPAC Name: **3-(3-methylphenyl)propan-1-ol**[1]

- Synonyms: 3-(m-tolyl)propan-1-ol, 3-Methylbenzenepropanol[1]

- CAS Number: 111171-94-9[1][2]

- Molecular Formula: $C_{10}H_{14}O$[1][2]

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- Molecular Weight: 150.22 g/mol [1]

Core Physical Properties

The physical characteristics of **3-(3-Methylphenyl)propan-1-ol** are fundamental to its handling, application, and integration into synthetic pathways. The following table summarizes its key physical properties.

Physical Property	Value	Source(s)
Physical State	Liquid at standard temperature and pressure.	Inferred from boiling and flash points
Boiling Point	255.564 °C at 760 mmHg	[2]
Density	0.985 g/cm³	[2]
Flash Point	112.211 °C	[2]
Refractive Index	1.526	[2]
Melting Point	Not applicable (liquid at room temperature)	
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and acetone.	[3]

Experimental Determination of Physical Properties

This section provides detailed, step-by-step methodologies for the experimental determination of the key physical properties of **3-(3-Methylphenyl)propan-1-ol**. The rationale behind the choice of each method is also discussed, providing a deeper understanding of the experimental design.

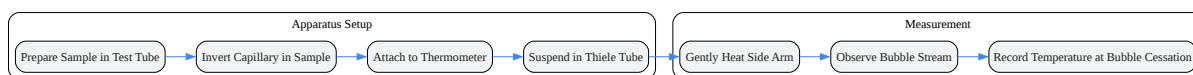## Boiling Point Determination using the Thiele Tube Method

The high boiling point of **3-(3-Methylphenyl)propan-1-ol** makes the Thiele tube method a suitable and efficient technique for its determination, requiring only a small sample volume.

Methodology Rationale

The Thiele tube is designed to ensure uniform heating of a sample and a thermometer via convection currents in a heating oil. This prevents localized overheating and provides an accurate boiling point reading, which is observed as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Experimental Protocol

- Sample Preparation: Place a few drops of **3-(3-Methylphenyl)propan-1-ol** into a small test tube.

- Capillary Inversion: Insert a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.

- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.

- Thiele Tube Setup: Suspend the thermometer and test tube assembly in a Thiele tube containing a high-boiling point heating oil (e.g., mineral oil).

- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner or a heating mantle.

- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube.

- Boiling Point Reading: The boiling point is the temperature at which the bubbling ceases and the liquid begins to be drawn back into the capillary tube upon cooling.

Apparatus Setup: Prepare Sample in Test Tube → Invert Capillary in Sample → Attach to Thermometer → Suspend in Thiele Tube

Measurement: Gently Heat Side Arm → Observe Bubble Stream → Record Temperature at Bubble Cessation

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Caption: Workflow for Boiling Point Determination.

Density Measurement

The density of a liquid is a fundamental physical property that can be easily determined using a pycnometer or a graduated cylinder and a balance.

Methodology Rationale

This protocol utilizes the direct measurement of mass and volume to calculate density. A pycnometer provides higher accuracy, but a graduated cylinder is sufficient for many applications.

Experimental Protocol

- Weighing the Empty Container: Accurately weigh a clean, dry 10 mL graduated cylinder or pycnometer.

- Adding the Sample: Add approximately 5-10 mL of **3-(3-Methylphenyl)propan-1-ol** to the container.

- Recording the Volume: Accurately read and record the volume of the liquid.

- Weighing the Filled Container: Weigh the container with the sample.

- Calculation: Subtract the mass of the empty container from the mass of the filled container to get the mass of the sample. Divide the mass by the volume to calculate the density.
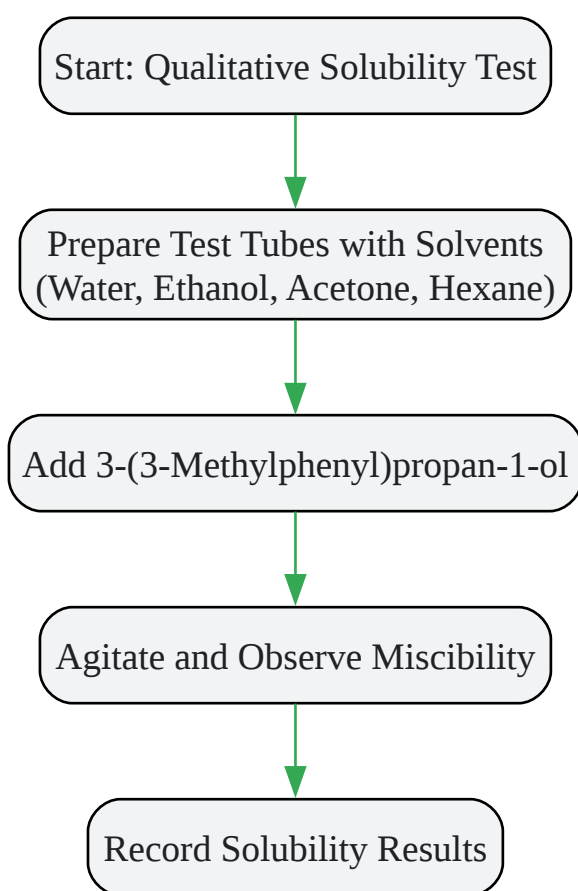
Qualitative Solubility Assessment

Understanding the solubility of a compound is crucial for its use in reactions and formulations.

Methodology Rationale

The principle of "like dissolves like" is the foundation of this assessment. The polarity of **3-(3-Methylphenyl)propan-1-ol**, with its nonpolar aromatic ring and alkyl chain and its polar hydroxyl group, will dictate its solubility in various solvents.

Experimental Protocol

- Solvent Selection: Prepare test tubes containing 2 mL of various solvents: water (polar, protic), ethanol (polar, protic), acetone (polar, aprotic), and hexane (nonpolar).

- Sample Addition: Add a few drops of **3-(3-Methylphenyl)propan-1-ol** to each test tube.

- Observation: Gently agitate each test tube and observe whether the sample dissolves completely (miscible), forms a separate layer (immiscible), or is partially soluble.

- Recording Results: Record the observations for each solvent.

```
Start: Qualitative Solubility Test
            |
            v
Prepare Test Tubes with Solvents
(Water, Ethanol, Acetone, Hexane)
            |
            v
Add 3-(3-Methylphenyl)propan-1-ol
            |
            v
Agitate and Observe Miscibility
            |
            v
Record Solubility Results
```

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